

Personal protective equipment for handling Furfuryl methyl sulfide

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Compound of Interest

Compound Name: *Furfuryl methyl sulfide*

Cat. No.: *B074786*

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Essential Safety and Handling Guide for Furfuryl Methyl Sulfide

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Furfuryl methyl sulfide** (CAS No. 1438-91-1). Adherence to these procedures is critical for ensuring laboratory safety and minimizing risk.

Furfuryl methyl sulfide is a combustible liquid that is harmful if swallowed, causes skin and eye irritation, and may cause respiratory irritation.^{[1][2]} It is characterized by a strong, pungent garlic-like or sulfurous odor.^{[1][3]}

Hazard Summary

Hazard Statement	Classification
Combustible Liquid	H227
Harmful if Swallowed	H302
Causes Skin Irritation	H315
Causes Serious Eye Irritation	H319
May Cause Respiratory Irritation	H335

Operational Plan: From Procurement to Disposal

This section outlines a step-by-step plan for the safe handling of **Furfuryl methyl sulfide** in a laboratory setting.

Pre-Handling and Preparation

- Risk Assessment: Before beginning any work, conduct a thorough risk assessment specific to the planned experiment, considering the quantities of **Furfuryl methyl sulfide** to be used and the potential for exposure.
- Engineering Controls: All handling of **Furfuryl methyl sulfide** must be performed in a well-ventilated area.^{[1][4]} A certified chemical fume hood is required.
- Personal Protective Equipment (PPE): Ensure all necessary PPE is readily available and in good condition. Refer to the detailed PPE specifications below.
- Emergency Preparedness: Locate the nearest safety shower, eyewash station, and fire extinguisher. Ensure an appropriate spill kit is available.

Personal Protective Equipment (PPE) Specifications

Proper PPE is mandatory to prevent skin, eye, and respiratory exposure.

Protection Type	Specification	Rationale
Hand Protection	Chemically resistant gloves (Nitrile rubber recommended). [4]	Protects against skin irritation and absorption. [1]
	<p>Note: No specific breakthrough time data is available for Furfuryl methyl sulfide. For splash protection, it is recommended to use nitrile gloves with a minimum thickness of 5-mil and to change them immediately upon contact. For prolonged or immersive contact, consult the glove manufacturer's specific chemical resistance data.</p>	
Eye and Face Protection	Tight-fitting chemical splash goggles or a face shield. [1]	Protects against eye irritation from splashes. [1] If inhalation hazards are present, a full-face respirator may be necessary. [1]
Skin and Body Protection	A lab coat or chemical-resistant apron. Closed-toe shoes are required.	Prevents contamination of personal clothing and skin.
Respiratory Protection	Use in a well-ventilated area or with local exhaust ventilation (fume hood) is typically sufficient. If ventilation is inadequate or if aerosols are generated, a NIOSH-approved respirator with an appropriate organic vapor cartridge is necessary. [1][5]	Protects against respiratory tract irritation. [1]

Safe Handling Procedures

- **Grounding:** Take precautionary measures against static discharge, as the vapor may form explosive mixtures with air.[6]
- **Avoiding Inhalation and Contact:** Avoid breathing vapors or mists.[1] Prevent contact with skin and eyes.[4]
- **Hygiene:** Do not eat, drink, or smoke in the work area.[1] Wash hands thoroughly after handling, and before breaks and at the end of the workday.[1] Contaminated work clothing should be removed and washed before reuse.[1]
- **Storage:** Store in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.[1][4] Keep the container tightly closed when not in use.[1][4]

Spill and Emergency Procedures

- **Small Spills:**
 - Evacuate non-essential personnel from the area.
 - Wearing appropriate PPE, absorb the spill with an inert, non-combustible material such as sand, earth, or vermiculite.[1]
 - Collect the absorbed material and place it in a sealed, labeled container for hazardous waste disposal.[4]
 - Clean the spill area with soap and water, and ventilate the area well.[4]
- **Large Spills:**
 - Evacuate the area immediately.
 - Contact your institution's emergency response team.
 - Prevent the spill from entering drains or waterways.[5]
- **First Aid:**

- In case of eye contact: Immediately flush with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do. Seek medical attention.[1]
- In case of skin contact: Immediately wash with plenty of soap and water. Remove contaminated clothing. If skin irritation occurs, seek medical attention.[1]
- If inhaled: Move the person to fresh air and keep them in a position comfortable for breathing. If respiratory irritation persists, seek medical attention.[1]
- If swallowed: Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[1]

Disposal Plan

- Waste Classification: **Furfuryl methyl sulfide** and any materials contaminated with it are considered hazardous waste.[2]
- Containerization: Collect all waste in a clearly labeled, sealed, and appropriate container. Do not mix with other waste streams unless specifically instructed to do so by your institution's environmental health and safety department.[6]
- Disposal Route: Dispose of the hazardous waste through a licensed waste disposal contractor, in accordance with all federal, state, and local regulations.[1][2][6]

Quantitative Data and Incompatibilities

Exposure Limits and Physical Properties

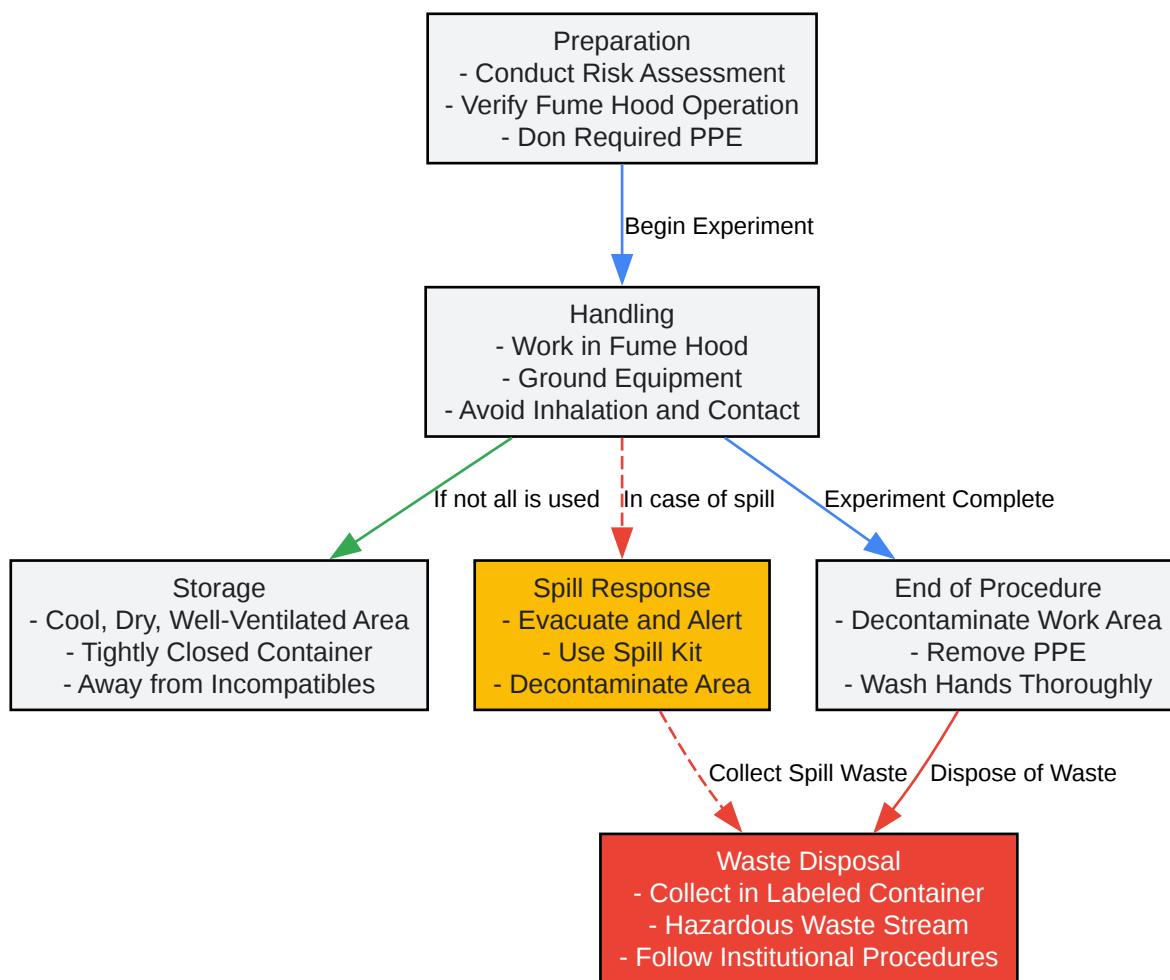
Parameter	Value	Source
Occupational Exposure Limits	No specific OSHA PEL or ACGIH TLV has been established for Furfuryl methyl sulfide.	[7]
Flash Point	64°C (148°F) - Closed Cup	[1]
Boiling Point	62°C at 28 mm Hg	[1]

Chemical Incompatibilities

While specific incompatibility data for **Furfuryl methyl sulfide** is limited, based on its chemical structure (a sulfide and a furan derivative), it should be stored away from the following:

- Strong Oxidizing Agents: May react violently.
- Acids: Sulfides are generally incompatible with acids.[8][9]
- Strong Bases: May cause decomposition.
- Heat, sparks, and open flames: As it is a combustible liquid.[1][2]

Workflow for Handling Furfuryl Methyl Sulfide



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Caption: Workflow for the safe handling of **Furfuryl methyl sulfide**.

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